

What is YS 035 hydrochloride and its primary function?

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Compound of Interest

Compound Name: YS 035 hydrochloride

Cat. No.: B1662548

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In-Depth Technical Guide: YS 035 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Core Compound Overview

YS 035 hydrochloride is a synthetic, cell-permeable small molecule and a derivative of verapamil. It functions primarily as a calcium channel antagonist with a multi-faceted mechanism of action that extends to the modulation of other key ion transport systems. Its chemical IUPAC name is N,N-Bis-(3,4-dimethoxyphenylethyl)-N-methylamine hydrochloride. The compound has a molecular formula of $C_{21}H_{29}NO_4 \cdot HCl$ and a molecular weight of 395.93 g/mol.

YS 035 hydrochloride has been identified as a potent inhibitor of cellular calcium uptake and mitochondrial calcium efflux.^[1] Furthermore, it demonstrates significant inhibitory effects on the hyperpolarization-activated current (I_h) in neuronal tissues. These properties position **YS 035 hydrochloride** as a valuable research tool for investigating cellular calcium homeostasis, mitochondrial function, and neuronal excitability.

Primary Functions and Mechanisms of Action

The primary functions of **YS 035 hydrochloride** are centered on its ability to modulate calcium ion movement across cellular and subcellular membranes, as well as its influence on other ion channels.

Inhibition of Cellular and Mitochondrial Calcium Transport

YS 035 hydrochloride acts as a broad-spectrum calcium antagonist. It has been shown to inhibit Ca^{2+} uptake in a variety of cell types, including muscle cells, brain synaptosomes, and kidney fibroblasts.[1] This inhibition is dose-dependent.

A key mechanism in its calcium-modulating activity is the inhibition of the sodium-calcium ($\text{Na}^+/\text{Ca}^{2+}$) exchanger, particularly in heart mitochondria.[1] This inhibition has been characterized as non-competitive. Additionally, **YS 035 hydrochloride** prevents the release of Ca^{2+} from mitochondria that is induced by Ruthenium Red, a known inhibitor of the mitochondrial calcium uniporter.[1] It is important to note that **YS 035 hydrochloride** does not affect mitochondrial Ca^{2+} release initiated by uncouplers or respiratory inhibitors.[1]

Prolongation of Cardiac Action Potentials

In the context of cardiovascular electrophysiology, **YS 035 hydrochloride** has been observed to prolong cardiac action potentials. This effect is attributed to its ability to inhibit the pacemaker current (I_f) and outward potassium (K^+) currents. This dual action leads to a delay in repolarization, thereby extending the duration of the action potential.

Inhibition of Hyperpolarization-Activated Current (I_h)

YS 035 hydrochloride is also a recognized inhibitor of the hyperpolarization-activated current (I_h), which is carried by hyperpolarization-activated cyclic nucleotide-gated (HCN) channels. This current plays a crucial role in the rhythmic activity of various neurons. **YS 035 hydrochloride** has been shown to block I_h in inspiratory brainstem neurons, suggesting its potential as a tool for studying respiratory rhythm generation.[2]

Quantitative Data

The following table summarizes the key quantitative data reported for the activity of **YS 035 hydrochloride**.

| Parameter | Value | Cell/Tissue Type | Reference |
|---|-----------|-------------------------------|-----------|
| Ki (Na ⁺ /Ca ²⁺ exchange) | 28 μM | Heart Mitochondria | [1] |
| Effective Concentration (Ih Inhibition) | 3 - 30 μM | Inspiratory Brainstem Neurons | [2] |

Experimental Protocols

Measurement of Na⁺/Ca²⁺ Exchange in Heart Mitochondria

- **Mitochondrial Preparation:** Beef heart mitochondria are isolated by differential centrifugation. The final mitochondrial pellet is resuspended in a buffer containing 250 mM sucrose and 10 mM Tris-HCl (pH 7.4).
- **Calcium Loading:** Mitochondria (1 mg of protein/ml) are incubated in a medium containing 120 mM KCl, 10 mM Tris-HCl (pH 7.4), 5 mM potassium succinate, and 1.25 μM rotenone. Calcium loading is initiated by the addition of 40 μM CaCl₂.
- **Measurement of Ca²⁺ Efflux:** After calcium loading, the Na⁺-dependent Ca²⁺ efflux is initiated by the addition of 10 mM NaCl. The external Ca²⁺ concentration is monitored using a Ca²⁺-selective electrode.
- **Inhibition Assay:** **YS 035 hydrochloride** is added to the mitochondrial suspension prior to the addition of NaCl to determine its effect on the rate of Na⁺-dependent Ca²⁺ efflux. The Ki is determined by analyzing the inhibition at various concentrations of **YS 035 hydrochloride**.

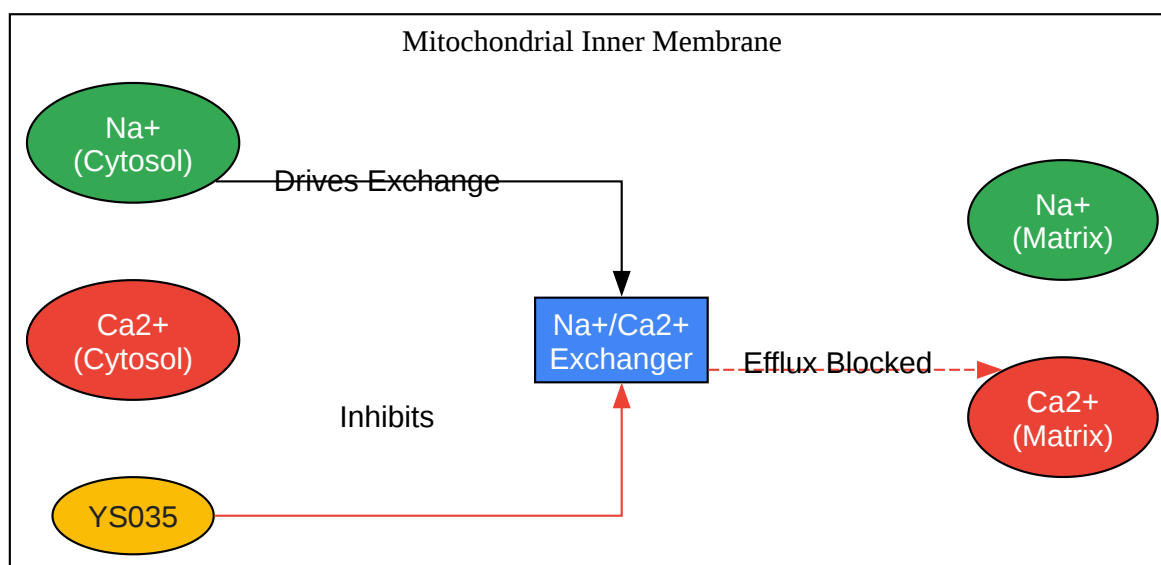
Electrophysiological Recording of Hyperpolarization-Activated Current (Ih)

- **Tissue Preparation:** Transverse brainstem slices (200-300 μm thick) are prepared from neonatal mice (P6-P11). Slices are maintained in artificial cerebrospinal fluid (aCSF) containing (in mM): 124 NaCl, 3 KCl, 1.25 NaH₂PO₄, 26 NaHCO₃, 1 MgCl₂, 2 CaCl₂, and 10 glucose, bubbled with 95% O₂ and 5% CO₂.

- **Electrophysiological Recordings:** Whole-cell patch-clamp recordings are performed on inspiratory neurons identified by their firing pattern in relation to the integrated hypoglossal nerve output.
- **I_h Measurement:** To measure I_h, neurons are voltage-clamped at a holding potential of -50 mV. Hyperpolarizing voltage steps (from -60 mV to -120 mV in 10 mV increments) are applied to elicit the slowly activating inward current characteristic of I_h.
- **Inhibition Studies:** **YS 035 hydrochloride** is bath-applied at various concentrations (3-30 μ M) to determine its effect on the amplitude and kinetics of I_h.

Signaling Pathways and Experimental Workflows

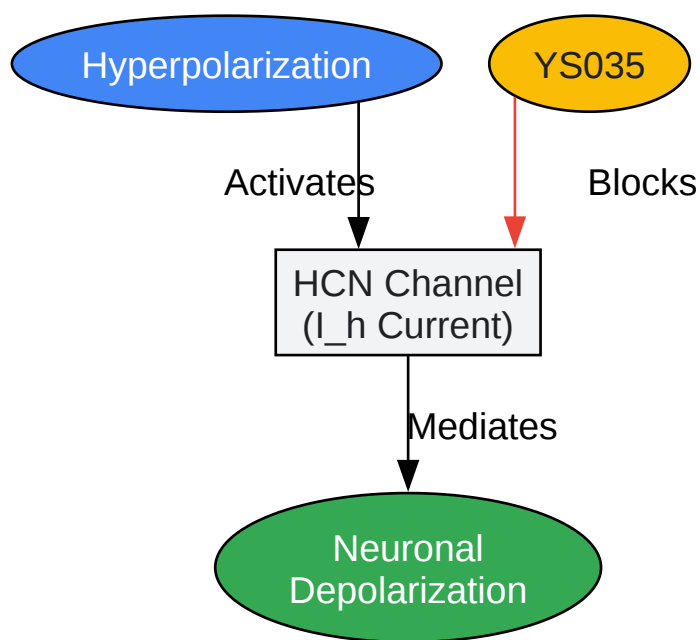
Inhibition of Mitochondrial Na⁺/Ca²⁺ Exchange



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Caption: **YS 035 hydrochloride** inhibits the mitochondrial Na⁺/Ca²⁺ exchanger.

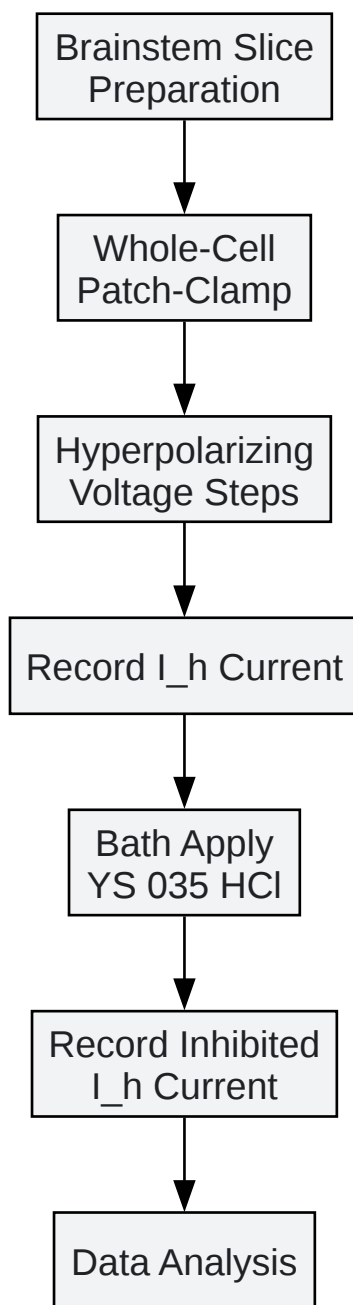
Blockade of Hyperpolarization-Activated Current (I_h)



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Caption: **YS 035 hydrochloride** blocks the hyperpolarization-activated HCN channel.

Experimental Workflow for I_h Measurement



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References

- 1. Rhythm generation by the pre-Bötzinger Complex in medullary slice and island preparations: Effects of adenosine A1 receptor activation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. jneurosci.org [jneurosci.org]
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